

In-Depth Technical Guide: 1-Ethenylcyclobutene (CAS Number 58436-36-5)

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Compound of Interest

Compound Name: Cyclobutene, 1-ethenyl-

Cat. No.: B15464559

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Disclaimer: Limited publicly available data exists for the specific compound 1-ethenylcyclobutene (CAS 58436-36-5). This guide summarizes the available information on its structure and general chemical properties based on related compounds. No specific biological activity or detailed experimental protocols for this compound have been found in the public domain.

Chemical Identity and Structure

1-Ethenylcyclobutene, also known as 1-vinylcyclobutene, is a cyclic olefin. Its chemical structure consists of a four-membered cyclobutene ring with a vinyl (ethenyl) group attached to one of the double-bonded carbon atoms.

Table 1: Chemical Identification

Identifier	Value
CAS Number	58436-36-5
IUPAC Name	1-ethenylcyclobutene
Synonyms	1-vinylcyclobutene
Molecular Formula	C ₆ H ₈
Canonical SMILES	C=CC1=CCC1

Physical and Chemical Properties

Specific, experimentally determined physical and chemical properties for 1-ethenylcyclobutene are not readily available in the literature. The following table provides computed data and general information on related compounds.

Table 2: Physical and Chemical Properties (Computed and Estimated)

Property	Value	Source
Molecular Weight	80.13 g/mol	Computed
Boiling Point	Not available	-
Melting Point	Not available	-
Solubility	Not available	-
Density	Not available	-

A key chemical property of vinylcyclobutane derivatives is their propensity to undergo thermal rearrangement. While specific data for 1-ethenylcyclobutene is lacking, the broader class of vinylcyclobutanes is known to undergo a[1] sigmatropic rearrangement to form cyclohexene derivatives. This process is a subject of interest in synthetic organic chemistry.

Synthesis and Spectroscopic Data

Detailed, peer-reviewed synthesis protocols specifically for 1-ethenylcyclobutene are not prominently available. General synthetic routes to vinylcyclobutane and vinylcyclobutene derivatives may involve cycloaddition reactions or elimination reactions from appropriately substituted cyclobutane precursors.

Spectroscopic data (NMR, IR, MS) for this specific compound is not published in readily accessible databases. For structural elucidation of similar compounds, the following general spectral features would be expected:

- ^1H NMR: Signals corresponding to vinylic protons (typically in the range of 4.5-6.5 ppm) and allylic and aliphatic protons of the cyclobutene ring.
- ^{13}C NMR: Signals for sp^2 hybridized carbons of the vinyl group and the cyclobutene double bond, as well as sp^3 hybridized carbons of the ring.
- IR Spectroscopy: Characteristic C=C stretching vibrations for the double bonds and C-H stretching vibrations for both sp^2 and sp^3 hybridized carbons.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of C_6H_8 (80.13 g/mol) and fragmentation patterns typical of cyclic olefins.

Biological Activity and Signaling Pathways

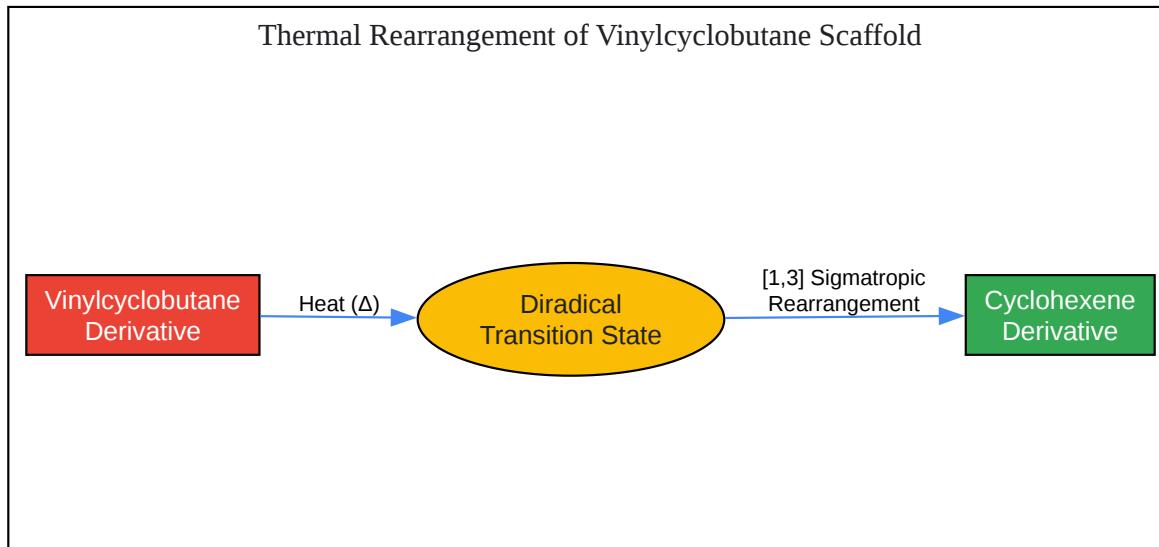
There is no information available in the scientific literature regarding the biological activity or potential signaling pathway interactions of 1-ethenylcyclobutene. Studies on the biological effects of vinyl-containing compounds have been conducted on other molecules, such as vinyl chloride, but these findings are not directly applicable to 1-ethenylcyclobutene due to significant structural differences.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of 1-ethenylcyclobutene are not available in the public domain. Researchers interested in this compound would need to develop their own methodologies based on general principles of organic chemistry and analytical sciences.

Visualizations

As no specific signaling pathways or complex experimental workflows involving 1-ethenylcyclobutene have been described, a diagram illustrating a key general reaction of the vinylcyclobutane scaffold is provided below.



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Caption: General thermal rearrangement of a vinylcyclobutane derivative.

Safety and Handling

Specific safety and handling information for 1-ethenylcyclobutene is not available. As with any chemical, it should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (gloves, safety glasses) should be worn. Based on its structure as a small, volatile organic compound, it may be flammable.

Conclusion

1-Ethenylcyclobutene (CAS 58436-36-5) is a compound for which detailed experimental data is scarce in the public domain. While its structure is known, its physical, chemical, and biological properties have not been extensively characterized. The information provided in this guide is

based on general chemical principles and data from related compounds. Further experimental investigation is required to fully elucidate the properties and potential applications of this molecule.

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References

- 1. durhamtech.edu [durhamtech.edu]
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